

Synthesis and Characterization of N-nitroso-dorzolamide: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N-nitroso-dorzolamide*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the synthesis and characterization of **N-nitroso-dorzolamide**, a nitrosamine impurity of the carbonic anhydrase inhibitor, dorzolamide. The presence of nitrosamine impurities in pharmaceutical products is a significant concern for regulatory bodies and manufacturers due to their potential carcinogenic properties. This document outlines a plausible synthetic pathway for **N-nitroso-dorzolamide** and details the analytical methodologies for its characterization, aimed at supporting research, quality control, and drug development activities.

Introduction

Dorzolamide is a sulfonamide and a potent carbonic anhydrase inhibitor used to lower intraocular pressure in the treatment of glaucoma and ocular hypertension. **N-nitroso-dorzolamide**, with the chemical name (4S,6S)-4-(ethyl(nitroso)amino)-6-methyl-5,6-dihydro-4H-thieno[2,3-b]thiopyran-2-sulfonamide 7,7-dioxide, is a potential impurity that can form during the synthesis or storage of dorzolamide.[1][2] The formation typically occurs through the reaction of the secondary amine moiety in the dorzolamide molecule with a nitrosating agent, such as nitrous acid, under acidic conditions.[3][4] Regulatory agencies like the FDA and EMA

have established strict limits for nitrosamine impurities in pharmaceutical products, necessitating robust analytical methods for their detection and quantification.[1]

Synthesis of N-nitroso-dorzolamide

While specific, publicly available literature detailing the synthesis of **N-nitroso-dorzolamide** is scarce, a general and widely applicable method for the N-nitrosation of secondary amines can be adapted.[5] The following protocol is a plausible method for the laboratory-scale synthesis of **N-nitroso-dorzolamide** for use as a reference standard.

General Reaction Scheme

The synthesis involves the reaction of dorzolamide with a nitrosating agent, typically generated in situ from sodium nitrite and a strong acid.[5]

Reaction:



Experimental Protocol

Materials:

- Dorzolamide hydrochloride
- Sodium nitrite (NaNO_2)
- Hydrochloric acid (HCl)
- Dichloromethane (CH_2Cl_2)
- Saturated sodium bicarbonate solution (NaHCO_3)
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography

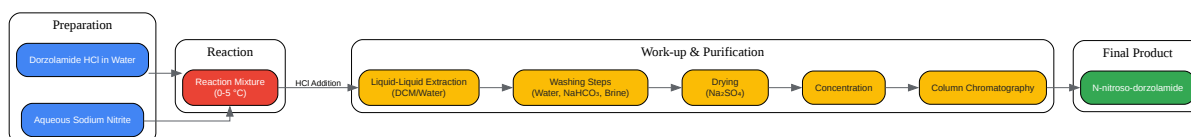
- Solvents for column chromatography (e.g., ethyl acetate/hexane mixture)

Procedure:

- Dissolution: Dissolve a known quantity of dorzolamide hydrochloride in water.
- Cooling: Cool the solution in an ice bath to 0-5 °C with constant stirring.
- Nitrosating Agent Preparation: In a separate vessel, prepare an aqueous solution of sodium nitrite.
- Addition of Nitrite: Slowly add the sodium nitrite solution dropwise to the cooled dorzolamide solution.
- Acidification: While maintaining the temperature at 0-5 °C, slowly add dilute hydrochloric acid dropwise to the reaction mixture to generate nitrous acid in situ.
- Reaction Monitoring: Monitor the progress of the reaction using a suitable technique, such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC). The reaction is typically complete within 1-3 hours.
- Work-up:
 - Once the reaction is complete, transfer the mixture to a separatory funnel.
 - Extract the product with dichloromethane.
 - Wash the organic layer sequentially with water, saturated sodium bicarbonate solution, and brine.
 - Dry the organic layer over anhydrous sodium sulfate.
- Purification:
 - Filter off the drying agent and concentrate the solvent under reduced pressure using a rotary evaporator.

- Purify the crude product by column chromatography on silica gel to obtain pure **N-nitroso-dorzolamide**.

Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of **N-nitroso-dorzolamide**.

Characterization of N-nitroso-dorzolamide

A comprehensive characterization of **N-nitroso-dorzolamide** is essential to confirm its identity and purity. This typically involves a combination of chromatographic and spectroscopic techniques.

Physicochemical Properties

Property	Value	Reference
Chemical Name	(4S,6S)-4-(ethyl(nitroso)amino)-6-methyl-5,6-dihydro-4H-thieno[2,3-b]thiopyran-2-sulfonamide 7,7-dioxide	[1]
Molecular Formula	C ₁₀ H ₁₅ N ₃ O ₅ S ₃	[1]
Molecular Weight	353.43 g/mol	[1]
Appearance	Expected to be a solid	-
Purity (typical)	>95% (as a reference standard)	[2]

Analytical Methodologies

3.2.1. High-Performance Liquid Chromatography (HPLC) and Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS)

A validated UPLC-MS/MS method has been reported for the quantification of **N-nitrosodorzolamide** in dorzolamide hydrochloride drug substance.[6] This highly sensitive and selective technique is crucial for detecting trace levels of the impurity.

Experimental Protocol (based on literature):[6]

- Chromatographic System: UPLC coupled with a triple quadrupole mass spectrometer.
- Column: Phenyl Hexyl column.
- Mobile Phase A: 0.05% ammonia solution in water.
- Mobile Phase B: Acetonitrile.
- Elution Mode: Gradient elution.
- Flow Rate: 0.40 mL/min.

- Detection: Electrospray ionization (ESI) in multiple reaction monitoring (MRM) mode.

Parameter	Illustrative Value
Retention Time	~ [To be determined] min
Precursor Ion (m/z)	354.0 [M+H] ⁺
Product Ion(s) (m/z)	[To be determined]
Limit of Detection (LOD)	[To be determined]
Limit of Quantification (LOQ)	[To be determined]

3.2.2. Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H-NMR and ¹³C-NMR spectroscopy are used to elucidate the molecular structure of **N-nitroso-dorzolamide** and confirm the presence of the nitroso group and other key functional groups.

Nucleus	Expected Chemical Shifts (δ, ppm) (Illustrative)
¹ H-NMR	Signals corresponding to ethyl, methyl, and thienothiopyran ring protons. The presence of the nitroso group will influence the chemical shifts of the adjacent ethyl protons.
¹³ C-NMR	Signals corresponding to the carbon atoms of the dorzolamide backbone. The carbon atoms of the ethyl group attached to the nitrosamine nitrogen will show characteristic shifts.

3.2.3. Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and fragmentation pattern of **N-nitroso-dorzolamide**, providing confirmation of its identity. High-resolution mass spectrometry (HRMS) can be used to determine the exact mass and elemental composition.

Parameter	Illustrative Value
Ionization Mode	Electrospray Ionization (ESI)
[M+H] ⁺ (m/z)	354.0174 (calculated)
Key Fragments (m/z)	Loss of NO, fragments of the dorzolamide backbone.

3.2.4. Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in the molecule.

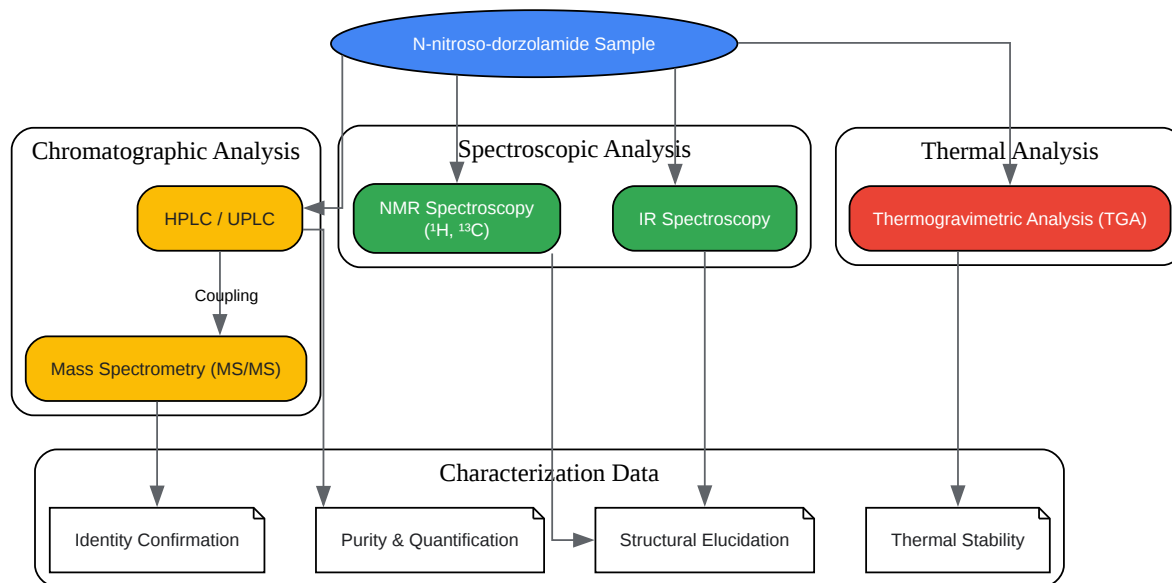
Functional Group	Expected Wavenumber (cm ⁻¹) (Illustrative)
N-N=O stretch	~1430-1500
S=O stretch (sulfonamide)	~1330-1370 and ~1140-1180
N-H stretch (sulfonamide)	~3200-3400
C-H stretch	~2850-3000

3.2.5. Thermogravimetric Analysis (TGA)

TGA can be used to assess the thermal stability of **N-nitroso-dorzolamide**.

Parameter	Illustrative Value
Decomposition Temperature	[To be determined]

Analytical Workflow Diagram



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Caption: Analytical workflow for the characterization of **N-nitroso-dorzolamide**.

Conclusion

This technical guide provides a framework for the synthesis and characterization of **N-nitroso-dorzolamide**. The outlined synthetic protocol, based on established chemical principles, offers a starting point for the preparation of this impurity as a reference standard. The detailed characterization methodologies, including UPLC-MS/MS, NMR, and IR spectroscopy, are essential for the unambiguous identification and quantification of **N-nitroso-dorzolamide**. This information is critical for pharmaceutical manufacturers and researchers to ensure the safety and quality of dorzolamide-containing drug products by effectively monitoring and controlling this potential genotoxic impurity. Further research to establish a definitive, optimized synthesis and to generate a complete, publicly available set of characterization data is encouraged.

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